

A Comprehensive Technical Guide to the Physical Properties of 1,1-Dimethylurea-d6

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Compound of Interest

Compound Name: 1,1-Dimethylurea-d6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **1,1-Dimethylurea-d6**, a deuterated isotopologue of 1,1-Dimethylurea. This document is intended for use by researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds in their work.

Introduction

1,1-Dimethylurea-d6 is a stable isotope-labeled derivative of 1,1-Dimethylurea, where six hydrogen atoms on the methyl groups have been replaced with deuterium. This isotopic substitution makes it a valuable tool in various scientific applications, particularly in mass spectrometry-based quantitative analysis and as a tracer in metabolic studies. While comprehensive experimental data for the physical properties of the deuterated form is not as widely published as for its non-deuterated counterpart, the properties are expected to be very similar, with the most significant difference being the molecular weight.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **1,1-Dimethylurea-d6** and its non-deuterated analog, 1,1-Dimethylurea.

Property	1,1-Dimethylurea-d6	1,1-Dimethylurea
Molecular Formula	C ₃ H ₂ D ₆ N ₂ O[1]	C ₃ H ₈ N ₂ O[2][3][4]
Molecular Weight	94.15 g/mol [1]	88.11 g/mol [3][4][5]
Appearance	White to off-white solid[1]	White to off-white crystalline powder[3][4][6]
Melting Point	Not explicitly reported; expected to be similar to 1,1-Dimethylurea	178-183 °C[3], 182 °C[5], 176 - 185 °C[4]
Boiling Point	Not explicitly reported; expected to be similar to 1,1-Dimethylurea	130.4 °C at 760 mmHg[2], ~163 °C (estimate)[3]
Solubility	Soluble in water (5 mg/mL with ultrasonic and warming)[1]	Soluble in water[6][7], slightly soluble in alcohol[5], soluble in organic solvents[7]
CAS Number	1219802-32-0[1]	598-94-7[2][3][4]

Experimental Protocols

General Synthesis of 1,1-Dimethylurea-d6

The synthesis of **1,1-Dimethylurea-d6** would typically follow a similar protocol to that of 1,1-Dimethylurea, with the key difference being the use of a deuterated starting material. A common method for the synthesis of 1,1-Dimethylurea involves the reaction of dimethylamine with an appropriate reagent such as sodium cyanate or nitrourea.[8][9] For the deuterated analog, dimethylamine-d6 would be used.

Illustrative Synthetic Protocol:

- **Reaction Setup:** In a three-neck round-bottom flask equipped with a mechanical stirrer, thermometer, and reflux condenser, add sodium cyanate and purified water.[8]

- Addition of Deuterated Reagent: While stirring and heating, add a 40% aqueous solution of dimethylamine-d6.[8]
- Reaction: Continue stirring at a constant temperature for 2-3 hours.[8]
- Workup: After the reaction is complete, concentrate the mixture under reduced pressure, cool to induce crystallization, and separate the crystals by centrifugal filtration.[8]
- Purification: Recrystallize the product from water and dry under vacuum to obtain pure **1,1-Dimethylurea-d6** as a white crystalline powder.[8]

Preparation of a Stock Solution

For use in in-vitro experiments, a stock solution of **1,1-Dimethylurea-d6** is typically prepared.

- Weighing: Accurately weigh the desired amount of **1,1-Dimethylurea-d6** powder.
- Dissolution: Dissolve the compound in an appropriate solvent. For aqueous applications, water can be used, and solubility can be enhanced with sonication and gentle warming.[1] For cell-based assays, anhydrous dimethyl sulfoxide (DMSO) is a common solvent for preparing high-concentration stock solutions.[10]
- Storage: Store the stock solution in tightly sealed vials at -20°C or -80°C to ensure stability.[10] It is recommended to aliquot the stock solution to minimize freeze-thaw cycles.[10]

Applications and Logical Workflows

1,1-Dimethylurea-d6 is primarily used as an internal standard in pharmacokinetic and metabolic studies. The following diagram illustrates a general workflow for its use in a quantitative bioanalytical method using liquid chromatography-mass spectrometry (LC-MS).



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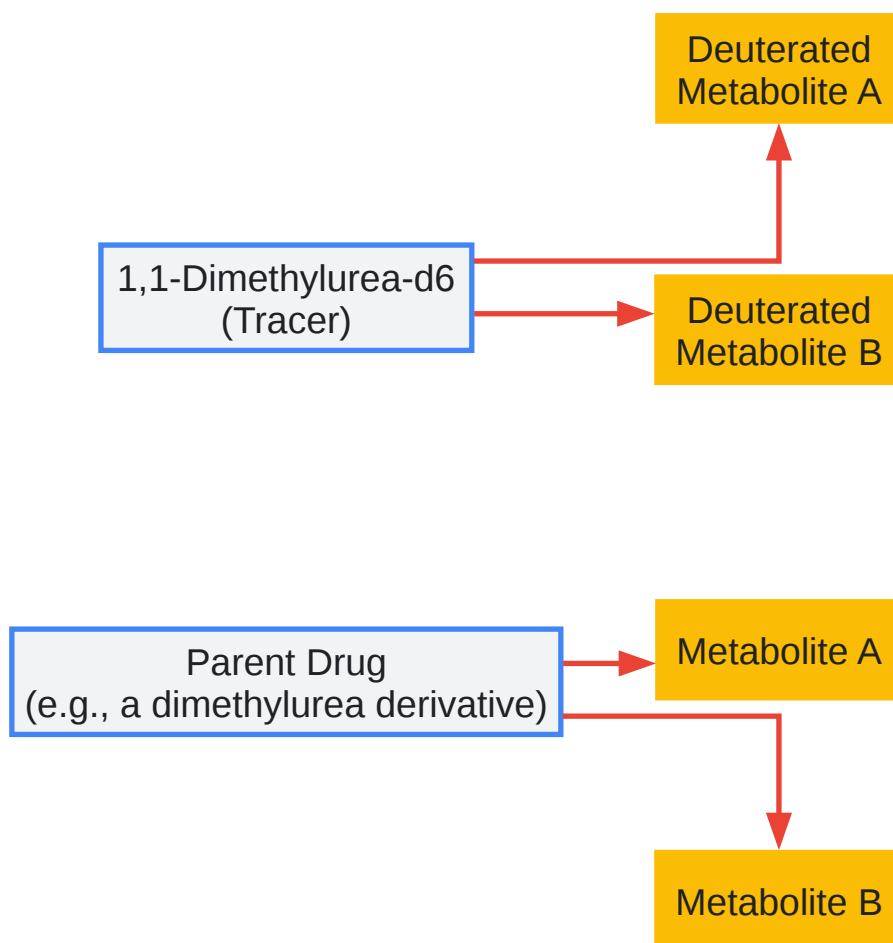
Workflow for using **1,1-Dimethylurea-d6** as an internal standard.

In this workflow, a known amount of **1,1-Dimethylurea-d6** is added to a biological sample containing the non-deuterated analyte. During sample preparation and LC-MS analysis, any loss of the analyte will be mirrored by a proportional loss of the internal standard. By measuring the ratio of the analyte to the internal standard, accurate quantification can be achieved.

Signaling Pathway Involvement

While 1,1-Dimethylurea itself is not typically described as a direct modulator of specific signaling pathways, its derivatives and related compounds can have biological activity. The primary role of **1,1-Dimethylurea-d6** in research is not to interact with signaling pathways but to serve as a stable, non-radioactive tracer to study the metabolism and pharmacokinetics of related compounds.

The following diagram illustrates the logical relationship of how a deuterated compound like **1,1-Dimethylurea-d6** is used to trace the metabolic fate of a parent drug.



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Tracing metabolic pathways with a deuterated analog.

By administering the deuterated compound, researchers can distinguish between the administered compound and its metabolites from the endogenous or previously existing non-deuterated counterparts in a biological system. This allows for precise tracking of metabolic pathways and rates of turnover.

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